An In-depth Technical Guide to Diquat-D12 Dibromide as a Reference Standard

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Compound of Interest

Compound Name: *Diquat-D12 dibromide*

Cat. No.: *B10795730*

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This guide provides a comprehensive technical overview of the deuterated reference standard, **Diquat-D12 dibromide**, for researchers, scientists, and professionals in drug development and analytical chemistry. The content herein is structured to deliver not just procedural steps but also the scientific rationale behind the methodologies, ensuring a deep and practical understanding of its application.

Introduction to Diquat and the Role of Isotopic Labeling

Diquat is a non-selective contact herbicide and desiccant belonging to the bipyridylium class of chemicals. Its mechanism of action involves the inhibition of photosynthesis and the generation of reactive oxygen species, leading to rapid cell membrane damage in plants. Due to its widespread use and potential toxicity, regulatory bodies worldwide have set maximum residue limits (MRLs) in food and water, necessitating sensitive and accurate analytical methods for its detection and quantification.

Isotopically labeled internal standards are paramount in modern analytical chemistry, particularly in mass spectrometry-based methods. They offer a robust means to correct for analyte losses during sample preparation and for variations in instrument response, such as

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matrix effects. **Diquat-D12 dibromide**, where twelve hydrogen atoms are replaced with deuterium, serves as an ideal internal standard for the analysis of Diquat. Its chemical and physical properties are nearly identical to the unlabeled analyte, ensuring it behaves similarly throughout the analytical process. However, its increased mass allows for its distinct detection by a mass spectrometer, enabling precise and accurate quantification of the target analyte.

Identification and Physicochemical Properties

A reference standard is defined by its unique identity and well-characterized properties. This section details the essential identifiers and physicochemical characteristics of **Diquat-D12 dibromide**.

Chemical Structure and CAS Number

- Systematic Name: 6,7-dihydrodipyrido[1,2-a:2',1'-c]pyrazine-5,8-diium-1,2,3,4,6,6,7,7,9,10,11,12-d12, dibromide
- Molecular Formula: $C_{12}D_{12}Br_2N_2$
- Molecular Weight: Approximately 356.12 g/mol

A Note on the CAS Number: There is a notable inconsistency in the assignment of a specific Chemical Abstracts Service (CAS) number for **Diquat-D12 dibromide**. While some suppliers list it as unavailable[1][2][3], others may assign their own internal reference numbers. For regulatory and documentation purposes, it is crucial to reference the CAS number of the unlabeled parent compound:

- Diquat dibromide (unlabeled): 85-00-7[4][5]
- Diquat dibromide monohydrate (unlabeled): 6385-62-2[6]
- Diquat dication (unlabeled): 2764-72-9

Researchers should always report the specific isotopic labeling and reference the CAS number of the unlabeled compound for clarity.

Physicochemical Data

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The following table summarizes the key physicochemical properties of Diquat dibromide. The properties of the D12-labeled analog are expected to be very similar.

Property	Value (for unlabeled Diquat dibromide)	Source
Appearance	Colorless to yellow crystalline solid	[7]
Melting Point	Decomposes at approximately 325-337 °C	[7][8]
Water Solubility	718 g/L at 20 °C (highly soluble)	[8]
Log P (Octanol-Water Partition Coefficient)	-4.60	[7]
Vapor Pressure	< 1 x 10^{-8} kPa at 25 °C (non-volatile)	[8]

Synthesis and Quality Control of the Reference Standard

The reliability of any analytical method hinges on the quality of the reference standards used. This section outlines a plausible synthetic approach for **Diquat-D12 dibromide** and the essential quality control measures that ensure its suitability as a reference material.

Plausible Synthetic Pathway

While specific proprietary synthesis methods are not publicly disclosed, a general and established method for the deuteration of bipyridyl and related polypyridyl ligands involves a palladium-catalyzed hydrogen-deuterium exchange reaction.

A plausible synthesis for **Diquat-D12 dibromide** would likely start from 2,2'-bipyridyl. This precursor can be subjected to a deuteration process, followed by cyclization to form the Diquat structure.

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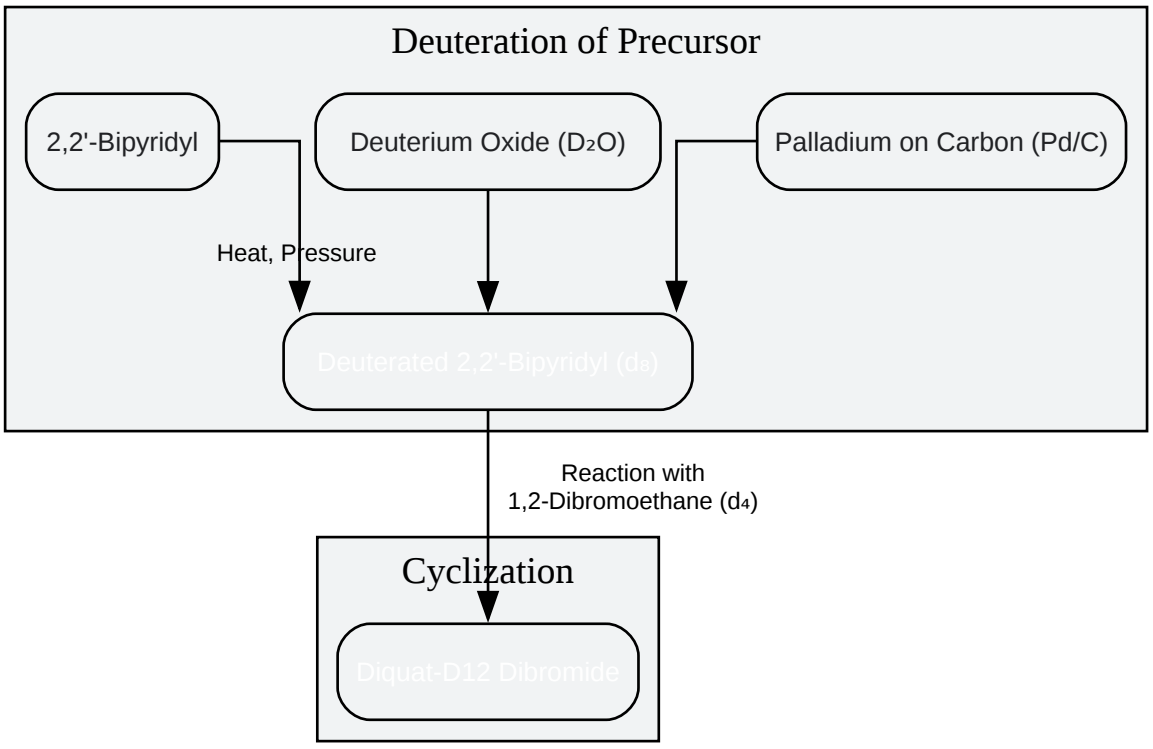
Conceptual Synthesis Workflow:



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Caption: Conceptual synthesis of **Diquat-D12 dibromide**.

This process involves the exchange of hydrogen atoms on the aromatic rings of 2,2'-bipyridyl with deuterium from D_2O, catalyzed by palladium on carbon under heat and pressure.[9][10] The resulting deuterated bipyridyl would then be reacted with deuterated 1,2-dibromoethane to form the final **Diquat-D12 dibromide** structure.

Quality Control and Certification

A certified reference material (CRM) must be accompanied by documentation attesting to its quality and traceability. For isotopically labeled standards, the following parameters are critical:

- Identity Confirmation: The structure of the compound is unequivocally confirmed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C NMR, although ^1H NMR will show the absence of protons at the labeled positions), and high-resolution mass spectrometry (HRMS).

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- Chemical Purity: The purity of the standard is determined by methods like High-Performance Liquid Chromatography (HPLC) with UV or mass spectrometric detection, or by quantitative NMR (qNMR). The purity is typically expected to be ≥98%.
- Isotopic Purity (Enrichment): This is a crucial parameter for a deuterated standard. It is determined by mass spectrometry and indicates the percentage of molecules that are fully deuterated. A high isotopic enrichment (typically >98-99 atom % D) is necessary to minimize any potential interference from partially labeled or unlabeled species.[2][6]
- Certified Concentration/Mass: For solutions or pre-weighed solids, the concentration or mass of the analyte must be certified with a stated uncertainty.

Reputable producers of reference materials often operate under international quality standards such as ISO 17034, which specifies the general requirements for the competence of reference material producers, and ISO/IEC 17025, for the competence of testing and calibration laboratories.[7][8][11][12][13] These accreditations provide confidence in the quality, reliability, and traceability of the reference material.[7][8][11][12][13]

Application in Quantitative Analysis: A Detailed Protocol

Diquat-D12 dibromide is primarily used as an internal standard for the quantification of Diquat in various matrices, most commonly by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Principle of Isotope Dilution Mass Spectrometry (IDMS)

The core principle of IDMS is the addition of a known amount of the isotopically labeled standard (Diquat-D12) to the sample at the earliest stage of the analytical workflow.[14] Because the labeled standard is chemically identical to the native analyte, it will experience the same losses during extraction, cleanup, and analysis. The mass spectrometer distinguishes between the native analyte and the internal standard based on their mass-to-charge (m/z) ratios. By measuring the ratio of the signal from the native analyte to that of the internal standard, an accurate quantification can be achieved, irrespective of sample loss or signal suppression/enhancement.[14][15]

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Experimental Workflow

The following diagram illustrates a typical workflow for the analysis of Diquat in a water sample using Diquat-D12 as an internal standard.

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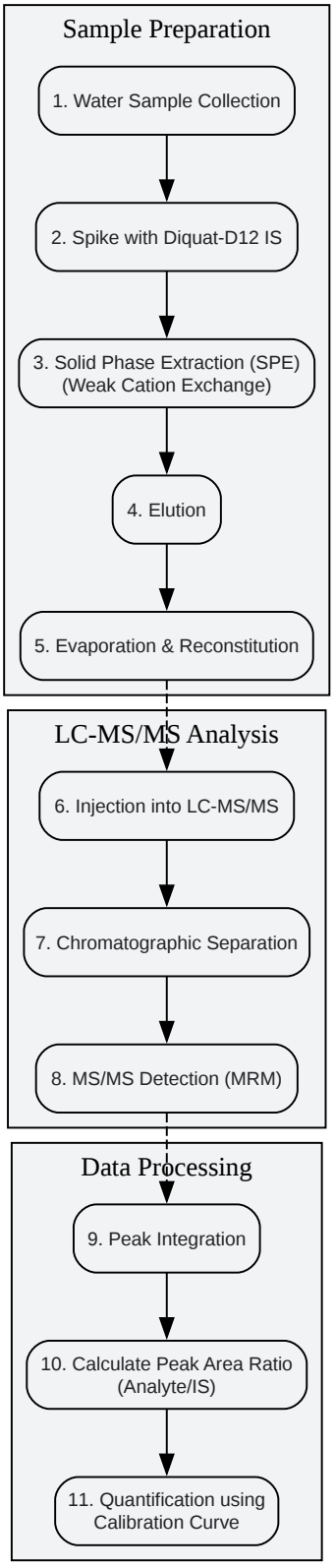

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Caption: Analytical workflow for Diquat quantification using IDMS.

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Step-by-Step Protocol for Water Sample Analysis

This protocol is a generalized procedure based on established methods.[15][16][17] It should be optimized and validated for the specific matrix and instrumentation used.

1. Preparation of Standards:

- Prepare a stock solution of **Diquat-D12 dibromide** in a suitable solvent (e.g., methanol or water) at a concentration of 1 mg/mL.
- From this stock, prepare a working internal standard (IS) solution at a concentration appropriate for spiking samples (e.g., 1 µg/mL).
- Prepare a series of calibration standards by spiking blank matrix (Diquat-free water) with known concentrations of unlabeled Diquat and a constant concentration of the Diquat-D12 IS working solution.

2. Sample Preparation:

- To a 10 mL water sample in a plastic tube (to prevent adsorption to glass), add a precise volume of the Diquat-D12 IS working solution.
- Condition a weak cation exchange Solid Phase Extraction (SPE) cartridge with methanol followed by water.
- Load the spiked sample onto the SPE cartridge.
- Wash the cartridge with water and then methanol to remove interferences.
- Elute the analytes with an acidic organic solvent (e.g., 5% formic acid in methanol).
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume of the initial mobile phase.

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
- Column: A mixed-mode column designed for polar compounds (e.g., HILIC or a specialized quaternary amine column) is recommended.
- Mobile Phase: An isocratic or gradient elution using a mixture of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., acetonitrile) is common.[17]
- Flow Rate: Typically 0.3-0.5 mL/min.
- Injection Volume: 5-10 µL.
- Tandem Mass Spectrometry (MS/MS):
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.

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- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Specific precursor-to-product ion transitions for both Diquat and Diquat-D12 must be optimized. Example transitions include:
- Diquat: m/z 183 → 157
- Diquat-D12: m/z 195 → 165 (Note: The exact m/z will depend on the fragmentation of the fully deuterated molecule).

4. Data Analysis:

- Integrate the chromatographic peaks for the selected MRM transitions of both Diquat and Diquat-D12.
- Calculate the peak area ratio (Diquat peak area / Diquat-D12 peak area) for each calibrator and sample.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibrators.
- Determine the concentration of Diquat in the samples by interpolating their peak area ratios from the calibration curve.

Safe Handling, Storage, and Disposal

As a Senior Application Scientist, it is imperative to emphasize the importance of safety and proper handling of all chemical reference standards.

Hazard Identification and Safety Precautions

Diquat dibromide is classified as a toxic substance.[2][18]

- Acute Toxicity: Harmful if swallowed and fatal if inhaled.[19] It can cause irritation to the skin, eyes, and respiratory tract.[2][18][19]

- Chronic Toxicity: Prolonged or repeated exposure may cause cataracts and damage to the kidneys and liver.[20]

Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile).

- Eye Protection: Safety glasses or goggles.

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- Lab Coat: A standard laboratory coat is required.
- Respiratory Protection: When handling the solid powder outside of a fume hood, a particulate filter respirator is necessary.[2]

All handling of the solid material and concentrated solutions should be performed in a well-ventilated fume hood.

Storage and Stability

- Storage Conditions: Store in a tightly closed, original container in a cool, dry, and dark place.[18] It should be kept separate from food and feedstuffs.[2]
- Hygroscopicity: As a salt, **Diquat-D12 dibromide** may be hygroscopic. It is advisable to store it in a desiccator.
- Light Sensitivity: Protect from light to prevent photodegradation.
- Stability: When stored correctly, the solid reference standard is stable for several years. Solutions, however, may be less stable and should be prepared fresh or their stability evaluated over time.

Disposal

Diquat-D12 dibromide and any materials contaminated with it must be disposed of as hazardous waste.[18] Follow all local, state, and federal regulations for chemical waste disposal. Do not allow the chemical to enter the environment.[2][19]

Conclusion

Diquat-D12 dibromide is an indispensable tool for the accurate and reliable quantification of the herbicide Diquat in various matrices. Its use as an internal standard in isotope dilution mass spectrometry provides a self-validating system that corrects for analytical variability, thereby ensuring the integrity of the resulting data. This guide has provided a comprehensive overview of its identification, synthesis, quality control, analytical application, and safe handling. By understanding the causality behind the experimental choices and adhering to rigorous quality and safety standards, researchers can confidently employ this reference material to generate high-quality, defensible analytical results.

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